

Preparing a BAY-179 Stock Solution in DMSO: An Application Note and Protocol

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Compound Name: BAY-179

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **BAY-179**, a potent and selective mitochondrial complex I inhibitor, using dimethyl sulfoxide (DMSO) as the solvent.[1][2][3] It includes essential information on the physicochemical properties of **BAY-179**, step-by-step instructions for dissolution, and recommendations for storage to ensure the stability and integrity of the stock solution. Adherence to this protocol will support the generation of reliable and reproducible data in preclinical research and drug development applications.

Introduction

BAY-179 is a potent, selective, and species cross-reactive inhibitor of mitochondrial complex I (NADH dehydrogenase).[1][2] Its ability to modulate cellular bioenergetics makes it a valuable chemical probe for studying the role of oxidative phosphorylation in various physiological and pathological processes, particularly in cancer biology.[3][4] Accurate and consistent preparation of a **BAY-179** stock solution is the first critical step for any in vitro or in vivo experiment. DMSO is a common solvent for such hydrophobic small molecules due to its high dissolving power.[5][6] This guide outlines a standardized procedure for preparing **BAY-179** stock solutions in DMSO.

Physicochemical Properties of BAY-179

A summary of the key properties of **BAY-179** is presented in the table below. This information is crucial for accurate calculations and handling of the compound.

Property	Value	Source(s)
Chemical Formula	C ₂₃ H ₂₁ N ₅ OS	[2] [4] [7]
Molecular Weight	415.51 g/mol	[7] [8] [9]
CAS Number	2764880-87-5	[1] [2] [7]
Appearance	White to beige solid powder	[8]
Purity	≥98% (by HPLC)	[2] [8]
Solubility in DMSO	5 mg/mL (12.03 mM)	[7] [9]

Experimental Protocol

This protocol describes the preparation of a 10 mM stock solution of **BAY-179** in DMSO. This concentration is a common starting point for subsequent serial dilutions for various experimental assays.[\[10\]](#)

Materials:

- **BAY-179** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes (or tubes protected from light)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Determine the required mass of **BAY-179**: Use the following formula to calculate the mass of **BAY-179** needed to prepare the desired volume and concentration of the stock solution:

$$\text{Mass (mg)} = [\text{Desired Concentration (mM)}] \times [\text{Desired Volume (mL)}] \times [\text{Molecular Weight (g/mol)}] / 1000$$

Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 415.51 \text{ g/mol} / 1000 = 4.1551 \text{ mg}$

- Weigh the **BAY-179** powder:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the calculated mass of **BAY-179** powder into the tube.
- Dissolve the powder in DMSO:
 - Add the calculated volume of DMSO to the microcentrifuge tube containing the **BAY-179** powder.
 - Tightly cap the tube and vortex thoroughly for 2-5 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.[\[10\]](#) Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, tightly sealed tubes.[\[10\]](#)[\[11\]](#)
 - Clearly label each aliquot with the compound name (**BAY-179**), concentration (10 mM), solvent (DMSO), and the date of preparation.

Storage and Stability

Proper storage is critical for maintaining the biological activity of the **BAY-179** stock solution.

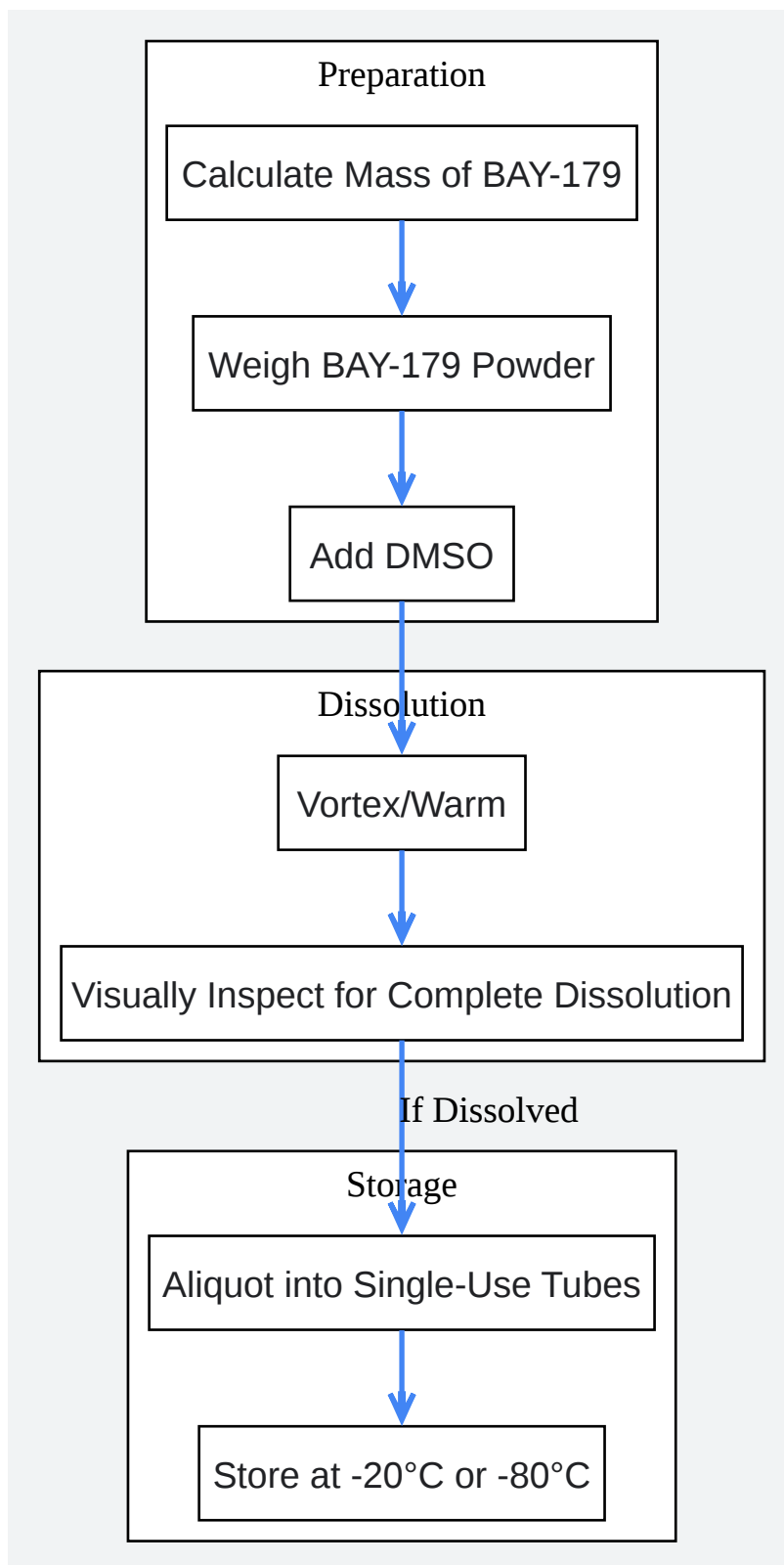
Storage Form	Temperature	Duration	Recommendations
Solid Powder	-20°C	≥ 4 years	Store in a dry, dark place. [2] [9]
Stock Solution in DMSO	-20°C	Up to 1 month	Recommended for short-term storage. [1] [9]
-80°C	Up to 6 months	Recommended for long-term storage. [1]	

Important Considerations:

- DMSO is hygroscopic (absorbs moisture from the air). Use fresh, anhydrous grade DMSO to ensure optimal solubility and stability of **BAY-179**.[\[9\]](#)
- The final concentration of DMSO in cell-based assays should be kept low (typically <0.1% to <0.5%) to avoid solvent-induced cytotoxicity.[\[10\]](#)[\[11\]](#) Always include a vehicle control (DMSO alone at the same final concentration) in your experiments.
- If precipitation is observed in the stock solution after thawing, gently warm and vortex the solution to redissolve the compound. If the precipitate does not dissolve, the solution should be discarded.[\[11\]](#)

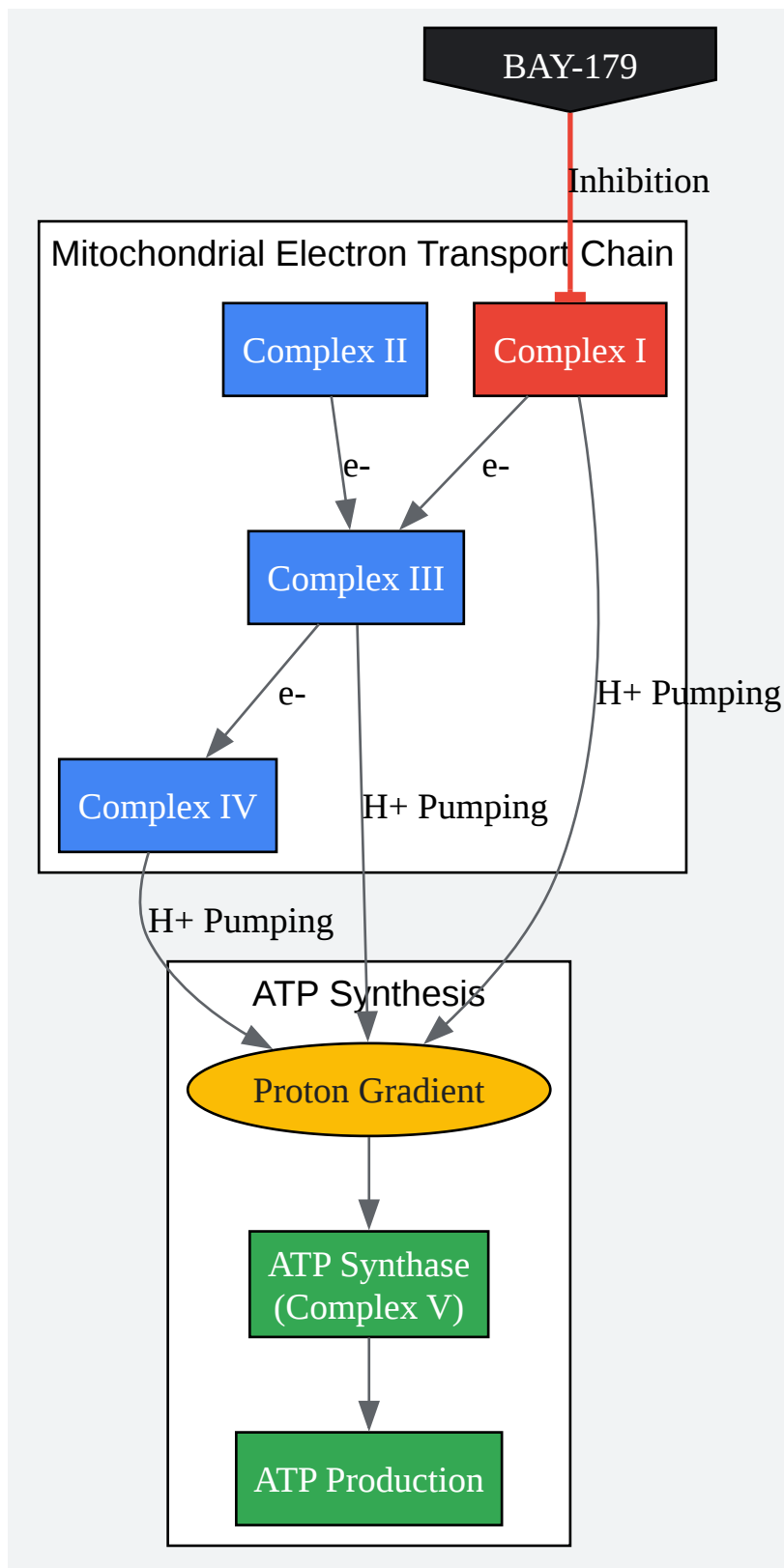
Visual Representations

Workflow for **BAY-179** Stock Solution Preparation



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Caption: Workflow for preparing **BAY-179** stock solution in DMSO.

Signaling Pathway Inhibition by **BAY-179**[Click to download full resolution via product page](#)

Caption: **BAY-179** inhibits Complex I of the electron transport chain.

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